

Comparative Toxicology & Environmental Impact of Morpholine Derivatives

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-(prop-2-yn-1-yl)morpholine

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Executive Summary & Structural Context

Morpholine (tetrahydro-1,4-oxazine) is a privileged scaffold in both industrial catalysis and medicinal chemistry. Its unique combination of amine basicity and ether oxygen polarity makes it an ideal pharmacophore for modulating solubility and target binding (e.g., in EGFR inhibitors like Gefitinib). However, the toxicological profiles of its derivatives vary drastically based on N-substitution.

This guide compares three distinct classes:

- Parent/Simple Alkyls: Morpholine, N-Methylmorpholine (NMM), N-Ethylmorpholine (NEM).
- Oxides: N-Methylmorpholine N-oxide (NMMO).
- Complex Scaffolds: Morpholine-substituted quinazolines (Drug-like models).

Toxicological Profile Comparison

The toxicity of morpholine derivatives is governed by metabolic activation (specifically nitrosation) and contact irritation.

Mammalian Toxicity & Carcinogenicity

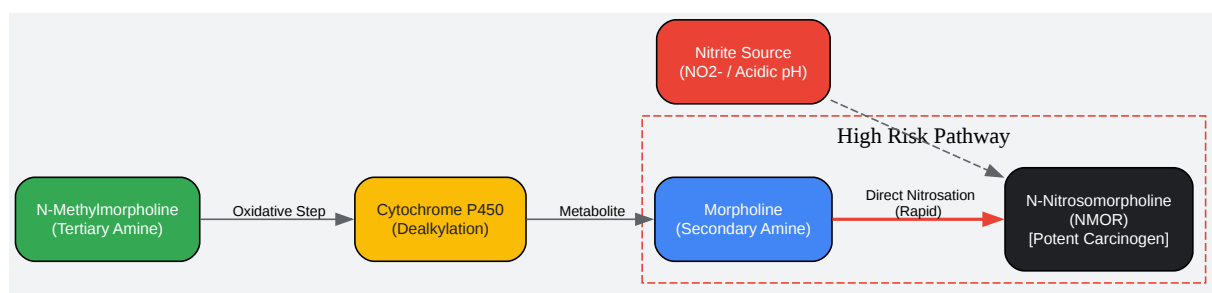
The core concern with simple morpholines is not acute lethality, but corrosivity and the formation of N-nitrosomorpholine (NMOR), a potent carcinogen, under physiological or environmental conditions.

Derivative	Acute Oral LD50 (Rat)	Inhalation Toxicity	Carcinogenicity Potential	Primary Hazard
Morpholine	~1,900 mg/kg	Irritant; nasal lesions at >100 ppm	High Risk (via NMOR formation in stomach)	Corrosive (Skin/Eye), Kidney/Liver damage [1].
N-Methyl (NMM)	~1,960 mg/kg	High; corrosive to mucous membranes	Moderate (Precursor to NMOR)	Flammable, Corrosive, Respiratory Irritant [2].
N-Ethyl (NEM)	~1,780 mg/kg	Visual Disturbances (Glaucopsia/"Blue Haze")	Low/Moderate	Corneal edema, distinct "halo" vision effect [3].
NMMO	>2,000 mg/kg	Low	Non-mutagenic	Mild irritant; safer solvent alternative.
Drug Scaffolds	Variable (Target dependent)	N/A (Solid)	Low (Structure dependent)	Off-target kinase inhibition; cytotoxicity [4].

Key Insight: N-Ethylmorpholine exhibits a unique "blue haze" visual toxicity (glaucopsia) caused by corneal epithelial edema, a specific hazard for process chemists not seen with NMM.

Mechanism of Toxicity: The Nitrosation Pathway

The following diagram illustrates the critical metabolic pathway where secondary amines (Morpholine) are nitrosated to form carcinogenic NMOR, contrasted with the metabolic stability of tertiary amines (NMM/NEM) which require oxidative dealkylation first.



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Figure 1: Metabolic activation pathway highlighting the direct nitrosation risk of secondary amines vs. tertiary amines.

Environmental Impact & Fate[1][2][3][4][5][6]

Biodegradability & Aquatic Toxicity

Morpholine rings are heterocyclic ethers, making them resistant to hydrolysis and microbial ring-opening.

- The Chain Length Rule: Aquatic toxicity generally increases with the length of the N-alkyl chain (Ethyl > Methyl), while biodegradability often decreases or remains inherently recalcitrant without acclimated sludge.
- Bioaccumulation: Log Kow values are typically negative (e.g., Morpholine -0.86), indicating negligible bioaccumulation in lipid tissues.

Derivative	Biodegradability (OECD 301)	Aquatic Toxicity (LC50 Fish, 96h)	Persistence Classification
Morpholine	Inherently Biodegradable (>90% with acclimated sludge)	>180 mg/L (Low)	Non-Persistent (in adapted systems)
NMM	Not Readily Biodegradable (<20% in 28d)	>100 mg/L (Low)	Persistent in sterile water
NEM	Not Readily Biodegradable (~40% in 28d)	High toxicity to Daphnia	Persistent
NMMO	Readily Biodegradable	Low	Green Solvent

Experimental Protocols

To validate these profiles in your own pipeline, use the following standardized protocols. These are designed for reproducibility and regulatory compliance.

Protocol A: Biodegradability Assessment (Modified OECD 301B)

Purpose: Determine if a morpholine derivative is "Readily Biodegradable" via CO₂ evolution.

Scope: Environmental Risk Assessment (ERA) for new drug intermediates.

Reagents:

- Mineral Medium (per OECD 301).[1]
- Inoculum: Activated sludge from a wastewater treatment plant (washed and aerated).[2]
- Test Substance (10-20 mg DOC/L).[2]
- Reference Control: Sodium Benzoate.[3]

Workflow:

- Preparation: Aerate mineral medium with CO₂-free air for 24h.
- Inoculation: Add test substance and inoculum to 2L reaction vessels.
- Incubation: Incubate at 22°C ± 2°C in the dark for 28 days.
- Sampling: Continuously trap evolved CO₂ in Ba(OH)₂ or NaOH absorbers.
- Titration: Titrate residual hydroxide with HCl to calculate CO₂ production.
- Calculation:

[\[1\]](#)

Validation Criteria: Reference substance must reach >60% degradation by Day 14.

Protocol B: In Vitro Cytotoxicity Screening (MTT Assay)

Purpose: Compare the "off-target" toxicity of morpholine-containing drug candidates vs. simple solvent residues.

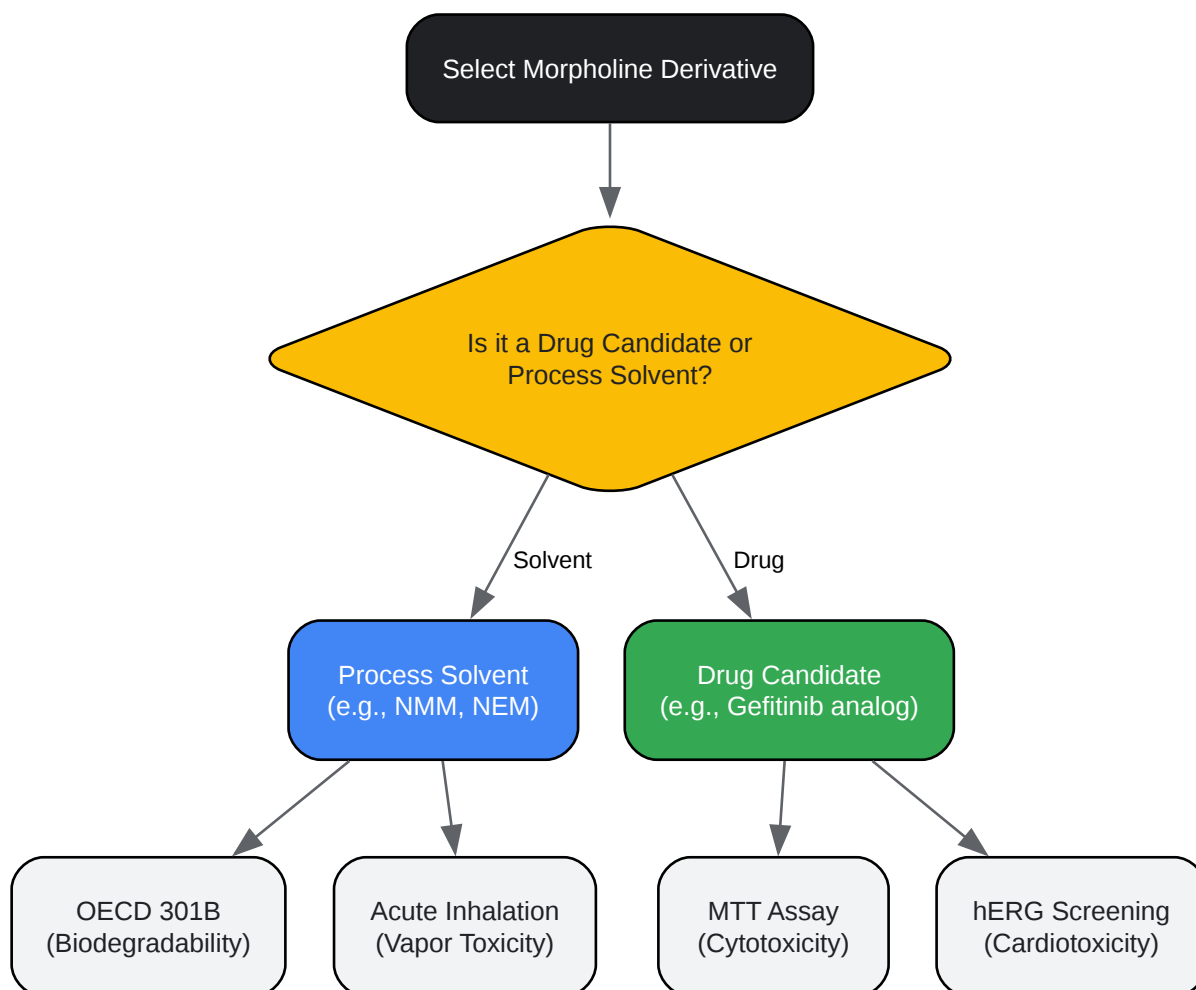
Step-by-Step:

- Seeding: Plate HEK293 (healthy kidney) and HepG2 (liver) cells at cells/well in 96-well plates. Incubate 24h.
- Treatment: Treat with serial dilutions (0.1 - 100 µM) of the morpholine derivative. Include Vehicle Control (DMSO <0.5%) and Positive Control (Triton X-100).
- Incubation: 48 hours at 37°C, 5% CO₂.
- Labeling: Add 20 µL MTT reagent (5 mg/mL in PBS). Incubate 4h.
- Solubilization: Aspirate media; add 150 µL DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm.

- Analysis: Plot Dose-Response curve to determine IC50.

Experimental Workflow Visualization

The following diagram outlines the decision tree for selecting the correct assay based on the morpholine derivative type.



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Figure 2: Decision matrix for toxicological evaluation of morpholine derivatives.

Conclusion & Recommendations

- Substitution Matters: For industrial processes, replace Morpholine with NMMO where possible to eliminate the risk of direct nitrosation and improve biodegradability.

- **Process Safety:** When using N-Ethylmorpholine, strict eye protection is mandatory due to the risk of glaucopsia (blue haze vision), a hazard not present with N-Methylmorpholine.
- **Drug Design:** While the morpholine ring enhances solubility, it is metabolically stable. Ensure that drug candidates are screened for bio-accumulation if the logP is artificially raised by other lipophilic substituents.

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